

# Application Notes and Protocols: Disperse Red 153 in Cosmetics and Plastics

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## Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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## Introduction

**Disperse Red 153**, a monoazo dye, is primarily utilized in the textile industry for coloring synthetic fibers such as polyester, acetate, and polyamide.[1][2][3] Its application in plastics and cosmetics is less documented, presenting challenges and necessitating careful consideration of its chemical properties, stability, and, most importantly, its toxicological and regulatory profile. These application notes provide a detailed overview of the known characteristics of **Disperse Red 153** and outline protocols for its analysis in both cosmetic and plastic matrices.

Disclaimer: The information provided herein is for research and development purposes only. The use of **Disperse Red 153** in commercial products, particularly cosmetics, is subject to strict regulatory evaluation, and currently, it is not listed as an approved color additive for cosmetic use in major markets like the European Union and the United States.

## Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Red 153** is presented in the table below.

Property	Value	Reference(s)
CI Name	Disperse Red 153	[4]
CAS Number	78564-87-1	[4][5]
Molecular Formula	C <sub>19</sub> H <sub>17</sub> Cl <sub>2</sub> N <sub>5</sub> S or C <sub>18</sub> H <sub>15</sub> Cl <sub>2</sub> N <sub>5</sub> S	[4][6]
Molecular Weight	418.34 g/mol or 404.32 g/mol	[4][6]
Appearance	Deep red powder	[2][5]
Solubility	Soluble in acetone, chloroform, and DMF	[2][5]
Color	Bright yellow-light red	[5]

## Application in Plastics

**Disperse Red 153** is primarily used for dyeing polyester fibers due to its ability to sublime and penetrate the fiber matrix at high temperatures.[2][3] Its use in solid plastic matrices is less common and requires careful consideration of its thermal stability and potential for migration.

## Performance Considerations:

- **Compatibility:** Primarily compatible with polyester. Its compatibility with other polymers like polyethylene (PE) and polypropylene (PP) would require experimental evaluation.
- **Thermal Stability:** As a disperse dye used in high-temperature dyeing processes, it possesses a degree of thermal stability. However, specific degradation temperatures during plastic processing (e.g., extrusion, injection molding) are not well-documented and should be determined experimentally.
- **Migration:** A critical concern for the use of any colorant in plastics, especially for food contact or consumer product applications, is the potential for the dye to migrate out of the polymer matrix. There is currently a lack of specific migration data for **Disperse Red 153** from common plastics. General studies on disperse dye migration indicate that it can be influenced by the polymer type, processing conditions, and the presence of other additives. [7][8]

## Application in Cosmetics

The use of **Disperse Red 153** in cosmetics is not well-established and is accompanied by significant regulatory and safety concerns.

### Regulatory Status:

- European Union: **Disperse Red 153** is not listed in Annex IV of the EU Cosmetics Regulation (EC) No 1223/2009, which contains the list of colorants allowed for use in cosmetic products.<sup>[9]</sup><sup>[10]</sup>
- United States: The U.S. Food and Drug Administration (FDA) regulates color additives in cosmetics. A review of the FDA's lists of approved color additives does not show **Disperse Red 153** as a permitted colorant for cosmetic use.

### Safety and Toxicology:

There is a significant lack of specific toxicological data for **Disperse Red 153**. While some studies have investigated other disperse dyes, it is crucial to note that toxicity data cannot be directly extrapolated between different chemical compounds.

- Skin Sensitization: Some disperse dyes are known to be skin sensitizers.<sup>[7]</sup> Notably, "Disperse Blue 153" has been identified as a new dye allergen, raising concerns about the sensitizing potential of other dyes with similar chemical structures, including **Disperse Red 153**.<sup>[11]</sup>
- Genotoxicity and Carcinogenicity: No specific studies on the mutagenicity or carcinogenicity of **Disperse Red 153** were identified. However, some azo dyes can break down to form aromatic amines, some of which are known carcinogens.

Given the lack of safety data and its absence from approved lists, the use of **Disperse Red 153** in any cosmetic formulation intended for human use is strongly discouraged without a thorough and specific safety assessment.

## Experimental Protocols

The following are generalized protocols for the analysis of **Disperse Red 153**. These protocols are based on common methods for disperse dye analysis and should be optimized and

validated for the specific matrix and analytical instrumentation.

## Protocol 1: Extraction and Quantification of Disperse Red 153 from Plastic Matrices

Objective: To extract and quantify the amount of **Disperse Red 153** in a plastic sample (e.g., polyethylene, polyester).

Materials:

- Plastic sample containing **Disperse Red 153**
- Dichloromethane (DCM) or Chloroform
- Methanol
- **Disperse Red 153** analytical standard
- Volumetric flasks
- Syringe filters (0.45 µm, PTFE)
- High-Performance Liquid Chromatograph (HPLC) with a UV-Vis or Diode Array Detector (DAD)
- Analytical balance
- Ultrasonic bath

Procedure:

- Sample Preparation:
  - Cryogenically grind the plastic sample to a fine powder to increase the surface area for extraction.
- Extraction:

- Accurately weigh approximately 1 gram of the powdered plastic sample into a glass vial.
- Add 10 mL of DCM or chloroform.
- Sonicate the mixture in an ultrasonic bath for 30-60 minutes at a controlled temperature to facilitate the dissolution of the dye.
- Allow the polymer to precipitate by adding an anti-solvent like methanol and centrifuge to separate the polymer.
- Carefully decant the supernatant containing the extracted dye into a clean vial.
- Repeat the extraction process on the polymer residue to ensure complete extraction.
- Combine the supernatants and evaporate the solvent under a gentle stream of nitrogen.
- Reconstitute the dried extract in a known volume of the mobile phase (e.g., 5 mL).
- Filter the reconstituted extract through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.
- HPLC Analysis:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ ).
  - Mobile Phase: A gradient of acetonitrile and water is typically used. A starting point could be 60:40 (Acetonitrile:Water) with a gradient to 90:10 over 15 minutes.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10  $\mu\text{L}$ .
  - Detection: Monitor the absorbance at the  $\lambda_{\text{max}}$  of **Disperse Red 153** (to be determined by scanning a standard solution, typically in the red region of the visible spectrum).
- Quantification:
  - Prepare a calibration curve using a series of known concentrations of the **Disperse Red 153** analytical standard.

- Calculate the concentration of **Disperse Red 153** in the sample extract by comparing its peak area to the calibration curve.

## Protocol 2: Analysis of Disperse Red 153 in a Cosmetic Formulation (e.g., Lipstick)

Objective: To detect and quantify **Disperse Red 153** in a lipstick sample.

Materials:

- Lipstick sample
- Methanol or Acetonitrile
- Hexane
- **Disperse Red 153** analytical standard
- Centrifuge and centrifuge tubes
- Volumetric flasks
- Syringe filters (0.45  $\mu\text{m}$ , PTFE)
- HPLC-UV/Vis or HPLC-MS/MS system

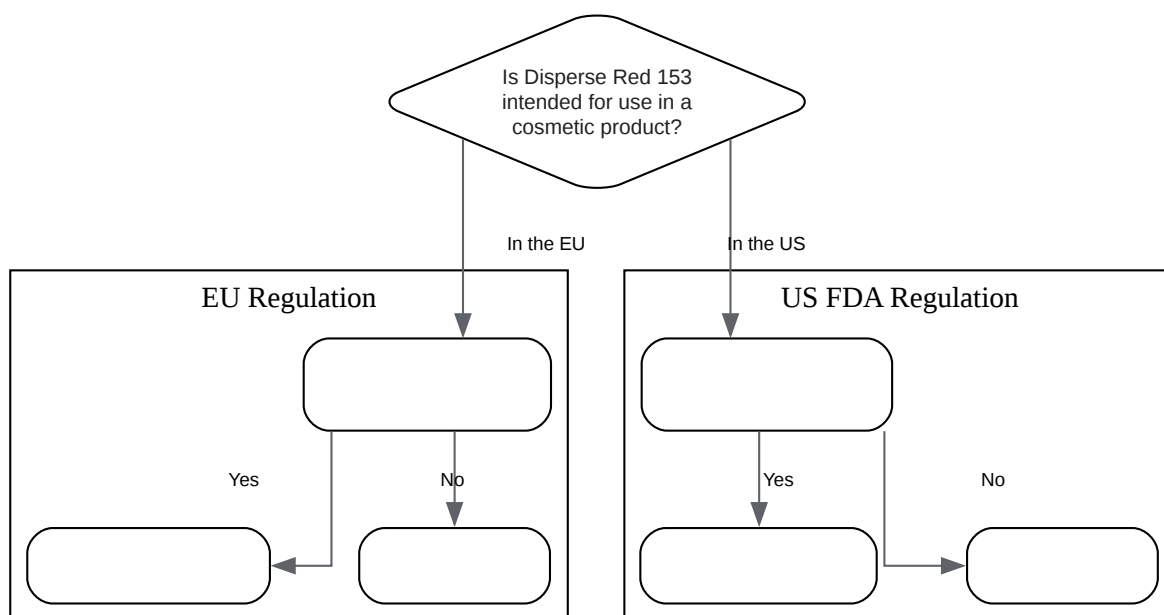
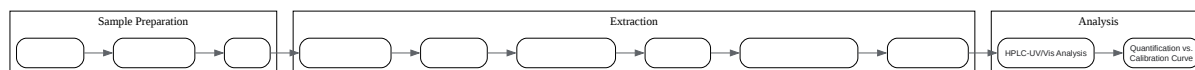
Procedure:

- Sample Preparation and Extraction:
  - Accurately weigh approximately 0.5 g of the lipstick sample into a centrifuge tube.
  - Add 10 mL of hexane to dissolve the lipid base of the lipstick. Vortex thoroughly.
  - Add 10 mL of methanol or acetonitrile to extract the dye. Vortex vigorously for 2 minutes to ensure partitioning of the dye into the polar solvent.
  - Centrifuge the mixture at 5000 rpm for 10 minutes to separate the layers.

- Carefully collect the lower methanol/acetonitrile layer containing the dye.
- Repeat the extraction of the hexane layer with a fresh portion of methanol/acetonitrile to ensure complete recovery.
- Combine the polar extracts and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of mobile phase (e.g., 2 mL).
- Filter the solution through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.
- HPLC-UV/Vis or HPLC-MS/MS Analysis:
  - The same HPLC conditions as described in Protocol 1 can be used as a starting point.
  - For more sensitive and specific detection, especially in a complex cosmetic matrix, HPLC coupled with tandem mass spectrometry (MS/MS) is recommended. The specific precursor and product ions for **Disperse Red 153** would need to be determined by infusing a standard solution into the mass spectrometer.

## Visualizations

Below are diagrams illustrating key workflows and logical relationships relevant to the application and analysis of **Disperse Red 153**.



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